

# physicochemical properties of 2-Chloroethanol-1,1,2,2-d4

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## Compound of Interest

Compound Name: 2-Chloroethanol-1,1,2,2-d4

CAS No.: 117067-62-6

Cat. No.: B122097

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An In-depth Technical Guide on the Physicochemical Properties of **2-Chloroethanol-1,1,2,2-d4**

For Researchers, Scientists, and Drug Development Professionals

This guide offers a comprehensive overview of the physicochemical properties of **2-Chloroethanol-1,1,2,2-d4**, a deuterated form of 2-chloroethanol. The substitution of hydrogen with deuterium is a key strategy in pharmaceutical research to study reaction mechanisms, metabolic pathways, and the kinetic isotope effect. A thorough understanding of the physicochemical characteristics of this deuterated compound is essential for its effective use in advanced scientific research.

## The Role of Deuteration in Scientific Research

Deuteration, the replacement of hydrogen with its heavier isotope deuterium, can significantly modify a molecule's metabolic and kinetic profile. The carbon-deuterium (C-D) bond is stronger than the carbon-hydrogen (C-H) bond, leading to a slower bond cleavage rate, a phenomenon known as the kinetic isotope effect (KIE).<sup>[1]</sup> In drug development, this can result in reduced

metabolism, potentially improving a drug's pharmacokinetic properties, such as a longer half-life.

## Synthesis and Structural Analysis

The synthesis of **2-Chloroethanol-1,1,2,2-d4** is a crucial process for obtaining a high-purity product. Common industrial preparation methods for the non-deuterated form include the chloric acid process and the ethylene oxide process.[2] For the deuterated compound, a typical laboratory synthesis involves the reduction of a deuterated precursor.

The structural confirmation and purity of **2-Chloroethanol-1,1,2,2-d4** are verified using several analytical techniques:[3]

- Nuclear Magnetic Resonance (NMR) Spectroscopy: Confirms the positions of deuterium atoms.
- Gas Chromatography-Mass Spectrometry (GC-MS): Identifies and separates volatile components, confirming the molecular weight and isotopic purity.[3]
- Liquid Chromatography-Mass Spectrometry (LC-MS): Analyzes non-volatile molecules.[3]

## Key Physicochemical Properties

The introduction of deuterium can cause slight changes in the physicochemical properties of a molecule.[4][5] While electronic effects are minimal, the increased mass can influence properties related to molecular motion and intermolecular forces.[1]

Table 1: Physicochemical Properties of **2-Chloroethanol-1,1,2,2-d4** and its Non-Deuterated Analog

Property	2-Chloroethanol-1,1,2,2-d4	2-Chloroethanol
Chemical Formula	C <sub>2</sub> H <sub>4</sub> ClO	C <sub>2</sub> H <sub>5</sub> ClO[6][7]
Molecular Weight	84.54 g/mol [8][9]	80.51 g/mol [7][10]
Boiling Point	129 °C	127–131 °C[6][10]
Melting Point	-89 °C	-62.6 °C[6][10]
Density	1.260 g/mL at 25 °C	1.201 g/cm <sup>3</sup> at 25 °C[10]
Refractive Index	n <sub>20</sub> /D 1.441	n <sub>D</sub> 1.441[6]
Solubility in water	Miscible (expected)	Miscible[6][10]

## Experimental Protocols for Property Determination

Accurate determination of physicochemical properties is crucial. The following are standard protocols for measuring key properties.

### Protocol 1: Boiling Point Determination via Ebulliometry

Objective: To accurately measure the boiling point of **2-Chloroethanol-1,1,2,2-d4**.

Materials:

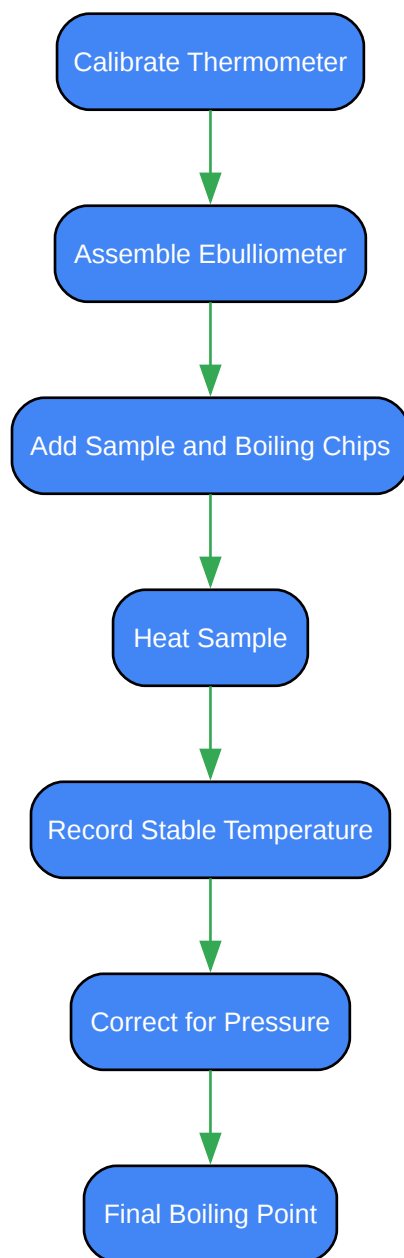
- Ebulliometer
- Calibrated thermometer
- Heating source
- Sample of **2-Chloroethanol-1,1,2,2-d4**
- Boiling chips

Procedure:

- Calibrate the thermometer with a known standard.

- Assemble the ebulliometer.
- Add the sample and boiling chips to the boiling flask.
- Heat the sample gently.
- Record the temperature when it stabilizes during boiling.
- Correct the boiling point for atmospheric pressure.
- Repeat the measurement for reproducibility.

Diagram 1: Boiling Point Determination Workflow



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Caption: Workflow for boiling point determination.

## Protocol 2: Density Measurement using a Pycnometer

Objective: To determine the density of **2-Chloroethanol-1,1,2,2-d4** at a specific temperature.

Materials:

- Pycnometer

- Analytical balance
- Constant temperature bath
- Sample of **2-Chloroethanol-1,1,2,2-d4**
- Deionized water for calibration

#### Procedure:

- Calibrate the pycnometer using deionized water of a known density.
- Weigh the empty, dry pycnometer.
- Fill the pycnometer with the sample.
- Bring the pycnometer to the desired temperature in the water bath.
- Weigh the filled pycnometer.
- Calculate the density using the mass of the sample and the calibrated volume of the pycnometer.
- Perform multiple measurements to ensure accuracy.

## Safety and Handling

2-Chloroethanol and its deuterated form are highly toxic and flammable.<sup>[8][9]</sup> It is fatal if swallowed, inhaled, or in contact with skin. It also causes serious eye damage and is toxic to aquatic life with long-lasting effects.

#### Precautionary Measures:

- Work in a well-ventilated fume hood.
- Wear appropriate personal protective equipment (PPE), including gloves, safety goggles, and protective clothing.<sup>[11]</sup>
- Keep away from heat, sparks, and open flames.

- Store in a tightly closed container in a cool, dry, and well-ventilated place.[11]
- In case of exposure, seek immediate medical attention.

## References

- Loba Chemie. (n.d.). 2-CHLOROETHANOL. Retrieved from [\[Link\]](#)
- Sciencemadness Wiki. (2020, February 2). 2-Chloroethanol. Retrieved from [\[Link\]](#)
- Wikipedia. (n.d.). 2-Chloroethanol. Retrieved from [\[Link\]](#)
- Scott, D. E., & Scott, F. L. (2023). Deuterium in drug discovery: progress, opportunities and challenges.
- National Center for Biotechnology Information. (n.d.). **2-Chloroethanol-1,1,2,2-d4**. PubChem Compound Database. Retrieved from [\[Link\]](#)
- Cheméo. (n.d.). Chemical Properties of 2-Chloroethanol (CAS 107-07-3). Retrieved from [\[Link\]](#)
- Ujikawa, O., et al. (2023). Impact of multiple H/D replacements on the physicochemical properties of flurbiprofen. *Molecular Pharmaceutics*.
- Google Patents. (n.d.). CN110922299A - Continuous preparation method of high-content 2-chloroethanol.
- Royal Society of Chemistry. (2024).
- National Institute of Standards and Technology. (n.d.). 2-Chloroethanol. NIST Chemistry WebBook. Retrieved from [\[Link\]](#)
- ResolveMass Laboratories Inc. (2025). Analytical Characterization of Deuterated Compounds: Combining NMR, GC-MS, and LC-MS Techniques.
- ResearchGate. (2025). Theoretical study of deuterium isotope effects on acid–base equilibria under ambient and hydrothermal conditions.

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## Sources

- [1. Deuterium in drug discovery: progress, opportunities and challenges - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [2. CN110922299A - Continuous preparation method of high-content 2-chloroethanol - Google Patents \[patents.google.com\]](#)
- [3. resolvemass.ca \[resolvemass.ca\]](#)
- [4. Impact of multiple H/D replacements on the physicochemical properties of flurbiprofen - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [5. Impact of H/D isotopic effects on the physical properties of materials - Inorganic Chemistry Frontiers \(RSC Publishing\) \[pubs.rsc.org\]](#)
- [6. 2-Chloroethanol - Wikipedia \[en.wikipedia.org\]](#)
- [7. 2-Chloroethanol \[webbook.nist.gov\]](#)
- [8. isotope.com \[isotope.com\]](#)
- [9. 2-Chloroethanol-1,1,2,2-d4 | C2H5ClO | CID 16213274 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [10. 2-Chloroethanol - Sciencemadness Wiki \[sciencemadness.org\]](#)
- [11. opcw.org \[opcw.org\]](#)
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